

# Personal protective equipment for handling 2-Bromo-6-methyl-4-nitropyridine

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## Compound of Interest

Compound Name: 2-Bromo-6-methyl-4-nitropyridine

Cat. No.: B1282704

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## Essential Safety and Handling of 2-Bromo-6-methyl-4-nitropyridine

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **2-Bromo-6-methyl-4-nitropyridine** are paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to minimize risks and environmental impact.

### Chemical Identifier:

- Name: **2-Bromo-6-methyl-4-nitropyridine**
- CAS Number: 97944-46-2[1][2]
- Molecular Formula: C<sub>6</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub>[1][3]

**Hazard Summary:** This compound is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.[3][4] It is also known to cause skin and serious eye irritation.[3][4]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Bromo-6-methyl-4-nitropyridine** to prevent exposure.

PPE Item	Specification	Purpose
Gloves	Chemical-resistant (e.g., Butyl rubber or Nitrile)	To prevent skin contact. <a href="#">[5]</a>
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes. <a href="#">[5]</a>
Lab Coat	Standard laboratory coat	To protect clothing and skin. <a href="#">[5]</a>
Respiratory Protection	Use in a well-ventilated area or fume hood	To avoid inhalation of vapors or dust. <a href="#">[5]</a> <a href="#">[6]</a>

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **2-Bromo-6-methyl-4-nitropyridine**.

- Preparation and Engineering Controls:
  - Always work within a properly functioning and certified laboratory chemical fume hood to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)
  - Ensure that an emergency eyewash station and safety shower are readily accessible and within close proximity to the work area.[\[6\]](#)[\[7\]](#)
  - Before starting, ensure the work area is clean and free of incompatible materials.
- Donning PPE:
  - Put on a lab coat, ensuring it is fully buttoned.
  - Wear appropriate chemical-resistant gloves. Nitrile gloves are a common choice, but it is always best to check the manufacturer's glove compatibility chart.[\[5\]](#)

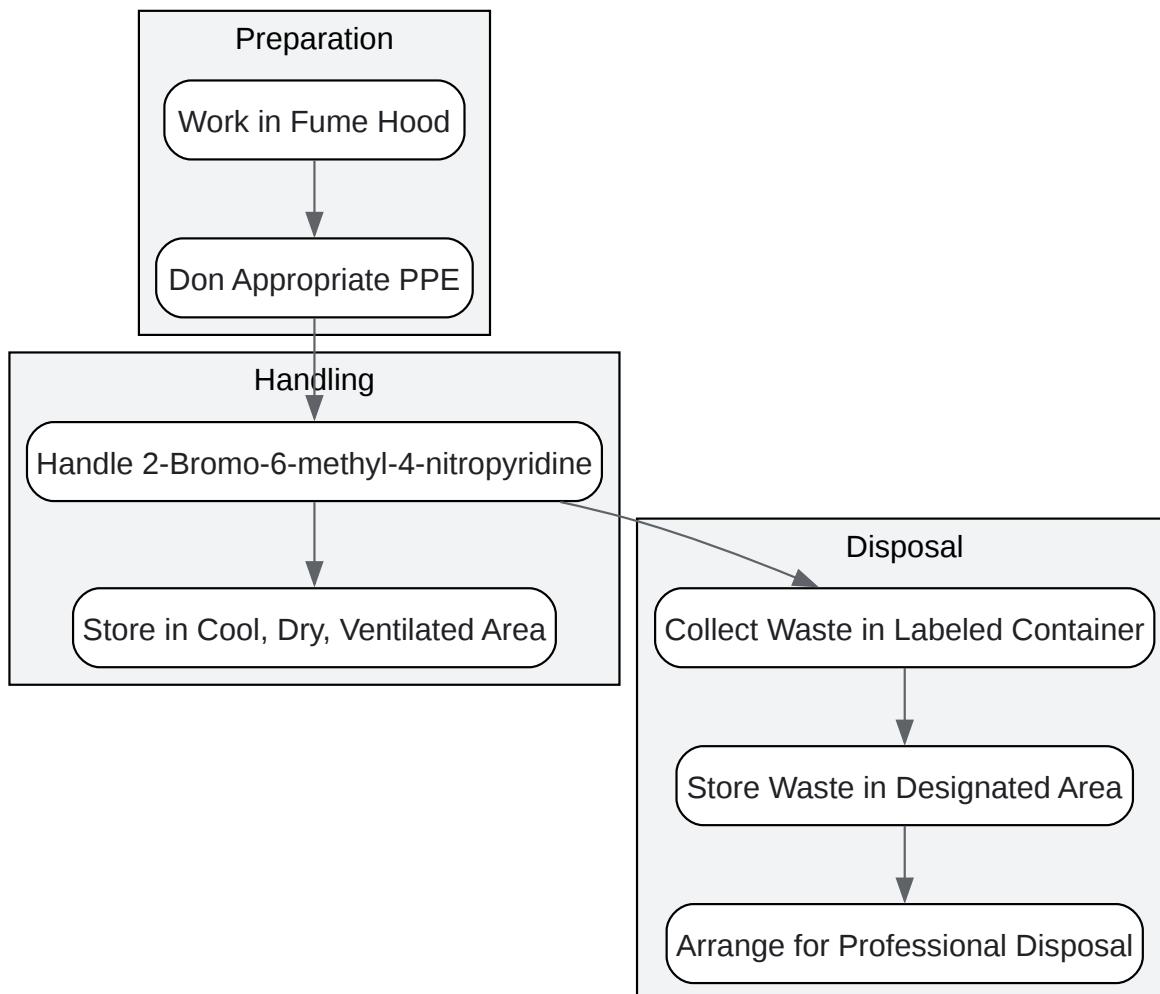
- Wear safety goggles or glasses with side shields to protect your eyes.[5]
- Handling the Compound:
  - Handle **2-Bromo-6-methyl-4-nitropyridine** as a solid to avoid creating dust.
  - Avoid direct contact with skin, eyes, and clothing.[8]
  - Do not eat, drink, or smoke in the area where the chemical is handled.[6]
  - Use spark-proof tools and avoid sources of ignition, as nitrated compounds can be reactive.[9]
- Storage:
  - Store in a cool, dry, and well-ventilated area in a tightly sealed, compatible container.[1]
  - The storage temperature should be between 2-8°C in an inert atmosphere.[1]
  - Store away from incompatible materials such as strong oxidizing agents and acids.[7]
  - The storage container must be clearly labeled with the chemical name and hazard warnings.[10]
- In Case of a Spill:
  - For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite or sand.[10]
  - For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.[10]
  - Ensure adequate ventilation during cleanup.[9]

## Disposal Plan

The disposal of **2-Bromo-6-methyl-4-nitropyridine** and its contaminated materials must be handled as hazardous waste in accordance with all federal, state, and local regulations.

- Waste Identification and Segregation:
  - All materials contaminated with **2-Bromo-6-methyl-4-nitropyridine**, including the pure substance, solutions, and any contaminated lab supplies (e.g., gloves, absorbent materials), must be treated as hazardous waste.[10]
- Containerization:
  - Collect all waste in a designated, properly sealed, and clearly labeled hazardous waste container.[10]
  - The container should be made of a compatible material to prevent any chemical reactions. [10]
- Labeling:
  - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-6-methyl-4-nitropyridine**".[10]
- Storage of Waste:
  - Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area until it is collected by a licensed hazardous waste management company.[10]
- Final Disposal:
  - Disposal should be carried out by a licensed professional waste disposal service, which will typically use high-temperature incineration.[10][11]
  - Do not dispose of this chemical down the drain or in regular trash.[9]

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **2-Bromo-6-methyl-4-nitropyridine**.

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